

Application Notes and Protocols: Surfactant and Adjuvant Effects on Topogard Performance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Topogard

Cat. No.: B1222600

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These application notes provide a comprehensive overview of the selective herbicide **Topogard**, detailing its mechanism of action and the critical role of surfactants and adjuvants in modulating its performance. The following sections offer detailed experimental protocols for evaluating the efficacy and crop safety of **Topogard** formulations, alongside illustrative data on the impact of spray additives.

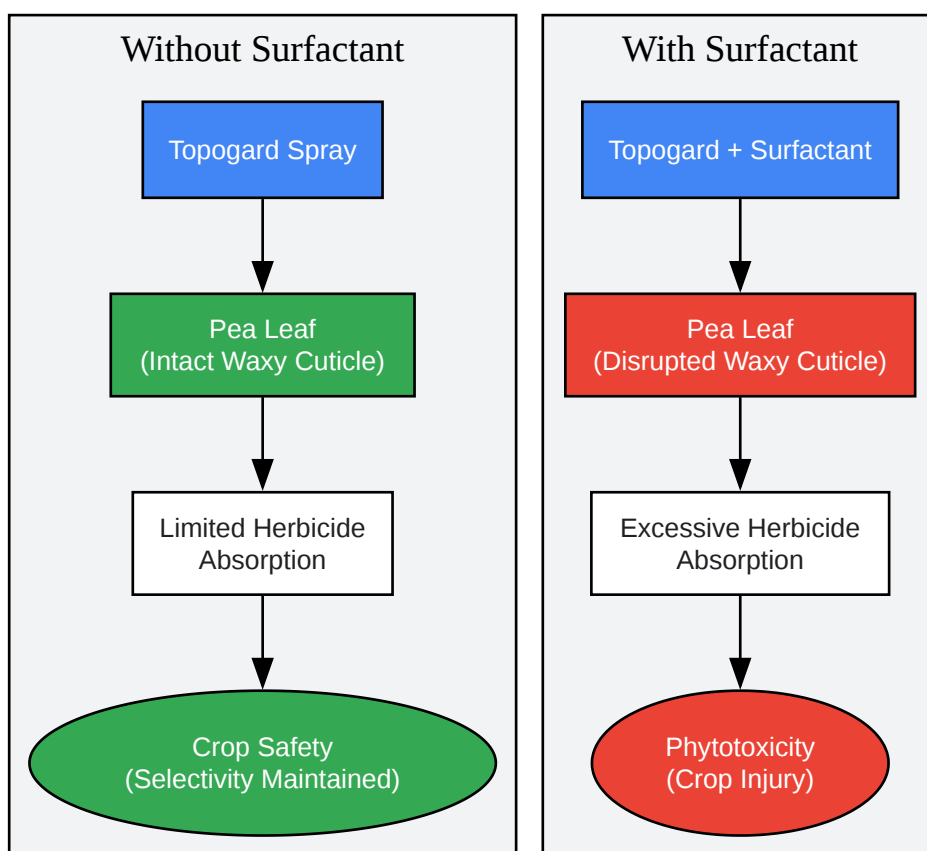
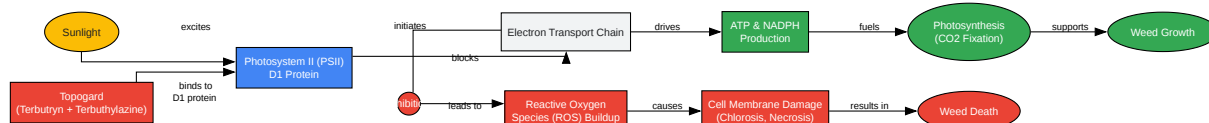
Introduction to Topogard

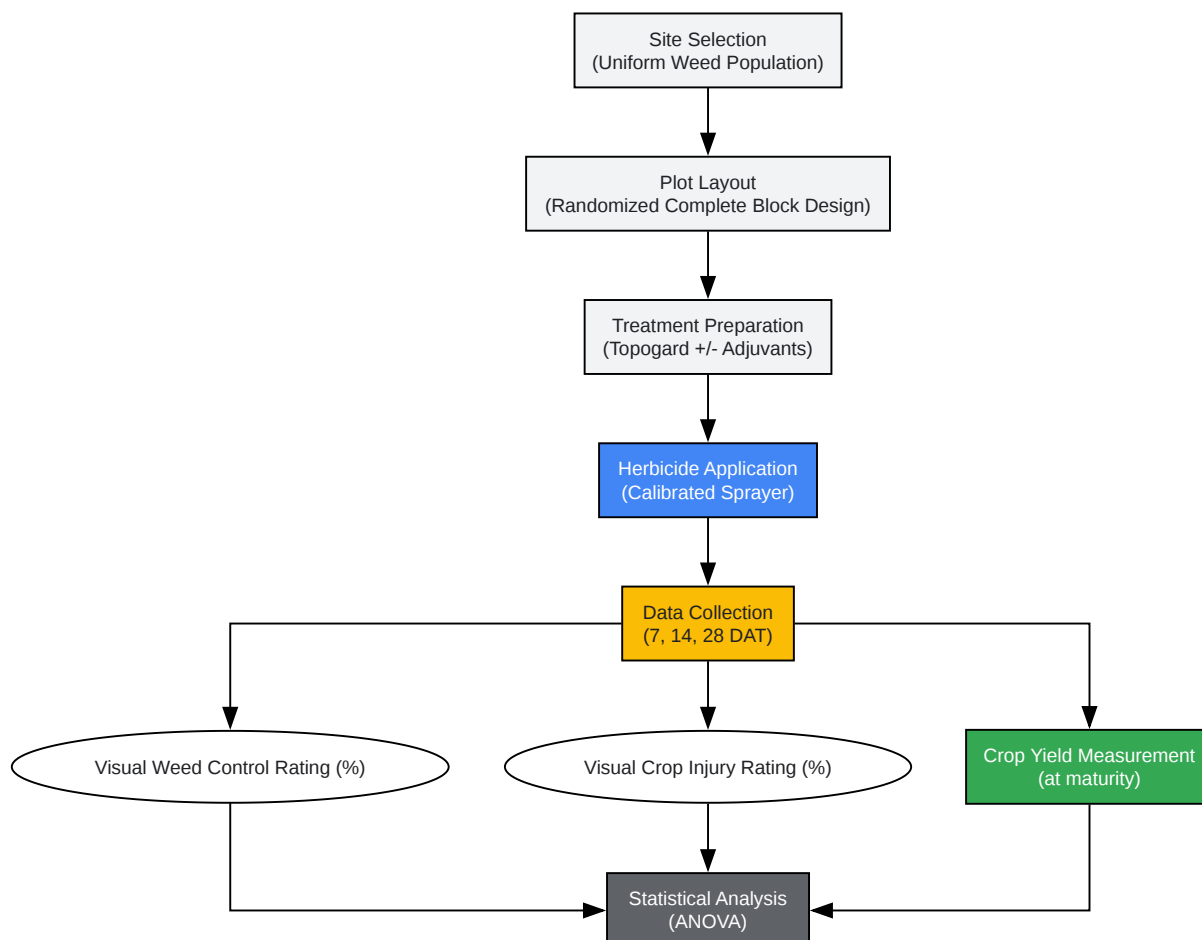
Topogard is a selective, post-emergent herbicide used for the control of annual broadleaf weeds in pea and potato crops.[1][2] Its active ingredients are terbutryn and terbuthylazine, both belonging to the triazine chemical family.[1] **Topogard** is absorbed through both the roots and leaves of weeds, providing rapid knockdown and residual weed control.[1]

Mechanism of Action: Photosystem II Inhibition

The herbicidal activity of **Topogard**'s active ingredients, terbutryn and terbuthylazine, stems from their ability to inhibit photosynthesis.[3] Specifically, these triazine herbicides block the electron transport chain within Photosystem II (PSII) in the chloroplasts of susceptible plants.[3] By binding to the D1 protein subunit of PSII, they prevent the transfer of electrons, which halts the production of ATP and NADPH necessary for CO₂ fixation.[3] This disruption leads to a buildup of highly reactive oxygen species, causing lipid peroxidation and the destruction of cell

membranes, ultimately resulting in chlorosis (yellowing), necrosis (tissue death), and plant demise.[3]





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- To cite this document: BenchChem. [Application Notes and Protocols: Surfactant and Adjuvant Effects on Topogard Performance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222600#surfactant-and-adjuvant-effects-on-topogard-performance>]

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